

Personal protective equipment for handling Oplopanon

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oplopanon

Cat. No.: B156011

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Essential Safety and Handling Guide for Oplopanone

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling **Oplopanone**. The information is intended to support laboratory safety and promote best practices in chemical handling for research and drug development.

Chemical and Physical Properties of Oplopanone

Oplopanone is a sesquiterpenoid, a class of naturally occurring organic compounds. A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O ₂	--INVALID-LINK--
Molecular Weight	238.37 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Storage Temperature	2-8°C	--INVALID-LINK--

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Oplopanone** is not readily available, data on similar sesquiterpenoids and general chemical safety principles indicate the following potential hazards and necessary precautions.

Potential Hazards:

- Skin and Eye Irritation: **Oplopanone** may cause skin and eye irritation upon contact.
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.
- Harmful if Swallowed: Ingestion may be harmful.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment of all laboratory procedures involving **Oplopanone** is essential to determine the specific PPE required. The following table outlines the recommended PPE for handling **Oplopanone**.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn over goggles when there is a significant splash hazard.	To protect eyes from splashes and aerosols.
Skin Protection	Nitrile gloves. A lab coat or disposable gown.	To prevent skin contact with the compound.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If significant aerosolization is expected, a respirator (e.g., N95) may be necessary.	To minimize inhalation of airborne particles.
Footwear	Closed-toe shoes.	To protect feet from spills and falling objects.

Operational Plan: Safe Handling and Storage

Adherence to proper operational procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Donning and Doffing of PPE

Donning Sequence:

- Gown: Put on a clean lab coat or disposable gown.
- Mask or Respirator: Secure the mask or respirator to your face, ensuring a proper seal.
- Goggles or Face Shield: Put on eye and face protection.
- Gloves: Don gloves, ensuring they overlap the cuffs of the gown.

Doffing Sequence:

- **Gloves:** Remove gloves by peeling them off from the cuff, turning them inside out.
- **Gown:** Remove the gown by unfastening it and rolling it down from the shoulders, turning it inside out.
- **Goggles or Face Shield:** Remove eye and face protection from the back of the head.
- **Mask or Respirator:** Remove the mask or respirator from the back of the head.
- **Hand Hygiene:** Immediately wash your hands thoroughly with soap and water.

Storage

- Store **Oplopanone** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is between 2-8°C.
- Keep away from strong oxidizing agents.

Disposal Plan

All waste materials contaminated with **Oplopanone** should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations.

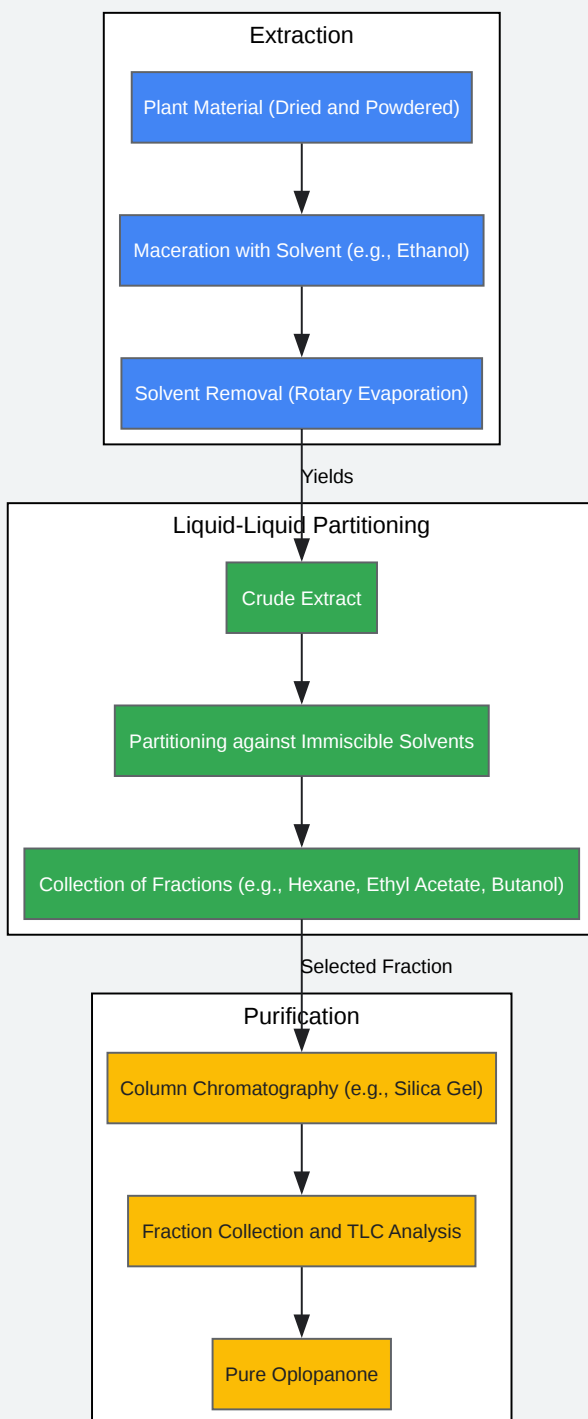
Waste Segregation and Disposal:

- **Contaminated PPE:** All disposable PPE (gloves, gowns, masks) that has come into contact with **Oplopanone** should be considered contaminated waste and placed in a designated, sealed container for chemical waste.
- **Solid Waste:** Unused **Oplopanone** and any solid materials contaminated with it (e.g., weighing paper, contaminated absorbent pads) should be collected in a clearly labeled, sealed container for solid chemical waste.
- **Liquid Waste:** Solutions containing **Oplopanone** should be collected in a designated, sealed, and properly labeled container for liquid chemical waste. Do not pour down the drain.

Experimental Protocols: General Workflow for Sesquiterpenoid Extraction and Isolation

While specific experimental protocols for **Oplopanone**'s biological activities are not readily available in the public domain, a general workflow for the extraction and isolation of sesquiterpenoids from plant material is provided below. This can serve as a foundational methodology for researchers.

General Workflow for Sesquiterpenoid Extraction and Purification

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Caption: A general workflow for the extraction and purification of sesquiterpenoids like **Oplopanone** from plant sources.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

- To cite this document: BenchChem. [Personal protective equipment for handling Oplopanon]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156011#personal-protective-equipment-for-handling-oplopanon\]](https://www.benchchem.com/product/b156011#personal-protective-equipment-for-handling-oplopanon)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com